

# Application Notes & Protocols: Quantitative Analysis of Metaboric Acid by Titration

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## Compound of Interest

Compound Name: Metaboric acid

Cat. No.: B085417

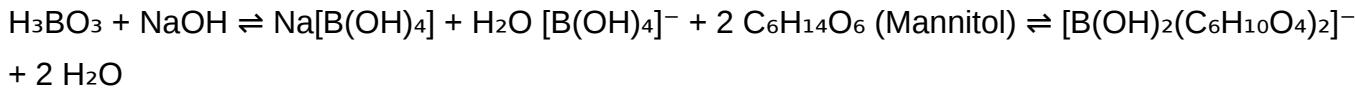
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## Introduction

**Metaboric acid** ( $\text{HBO}_2$ ) is a weak monoprotic Lewis acid, often encountered in its hydrated form, boric acid ( $\text{H}_3\text{BO}_3$ ). Due to its very low acid dissociation constant ( $\text{pKa} \approx 9.24$ ), direct titration with a strong base is challenging, yielding an indistinct endpoint.<sup>[1]</sup> To achieve accurate quantitative analysis, a complexing agent, typically a polyol such as D-mannitol, is added to the analyte solution.<sup>[2]</sup> Mannitol reacts with the borate ion to form a more stable and stronger acidic complex, resulting in a significantly lower  $\text{pKa}$  and a sharp, well-defined endpoint during titration with a strong base like sodium hydroxide ( $\text{NaOH}$ ).<sup>[1][3]</sup> This application note provides detailed protocols for the potentiometric titration of **metaboric acid**.

The underlying principle involves the conversion of the weak boric acid into a stronger monobasic acid through complexation with mannitol.<sup>[3]</sup> This allows for a straightforward acid-base titration. The reaction proceeds as follows:



This method is widely applicable in various fields, including nuclear power plant water quality monitoring, industrial process control, and the analysis of pharmaceutical and cosmetic formulations.<sup>[1]</sup>

# Experimental Protocols

## Materials and Reagents

- Titrator: An automatic potentiometric titrator or a manual setup with a pH meter and a burette.
- Electrode: A combined pH glass electrode.[3]
- Magnetic Stirrer and Stir Bar
- Volumetric Flasks, Pipettes, and Beakers
- **Metaboric Acid** Sample
- Sodium Hydroxide (NaOH) solution, 0.1 mol/L: Standardized.
- D-Mannitol (C<sub>6</sub>H<sub>14</sub>O<sub>6</sub>), analytical grade.[1]
- Potassium Hydrogen Phthalate (KHP), primary standard.[1]
- Deionized Water, CO<sub>2</sub>-free: Prepared by boiling and cooling deionized water.

## Preparation of Reagents

### 2.2.1. 0.1 M Sodium Hydroxide Solution

- Dissolve 4.0 g of NaOH pellets in 1 L of CO<sub>2</sub>-free deionized water.
- Store in a tightly sealed polyethylene bottle to prevent absorption of atmospheric CO<sub>2</sub>.

### 2.2.2. Standardization of 0.1 M NaOH Solution with KHP

- Dry primary standard KHP at 120°C for 2 hours and cool in a desiccator.[1]
- Accurately weigh approximately 0.4 g of dried KHP into a 250 mL beaker.
- Dissolve the KHP in about 50 mL of CO<sub>2</sub>-free deionized water.

- Add 2-3 drops of phenolphthalein indicator or use a pH electrode for potentiometric endpoint detection.
- Titrate with the prepared NaOH solution to the first persistent pink color or to the equivalence point ( $\text{pH} \approx 8.6$ ).
- Calculate the exact molarity of the NaOH solution.

#### 2.2.3. Saturated D-Mannitol Solution

- Dissolve approximately 200 g of D-mannitol in 1 L of deionized water.[\[1\]](#)
- This solution should be freshly prepared weekly and stored in a refrigerator to prevent microbial growth.[\[1\]](#)

## Titration Procedure

- Accurately weigh a suitable amount of the **metaboric acid** sample and dissolve it in a known volume of deionized water in a beaker.
- Add a magnetic stir bar to the beaker.
- Add a sufficient volume of the saturated D-mannitol solution. A common practice is to add enough to ensure the final solution is saturated with mannitol.[\[1\]](#)
- Place the beaker on the magnetic stirrer and immerse the pH electrode and the burette tip into the solution.
- Start stirring the solution.
- Titrate with the standardized 0.1 M NaOH solution, recording the pH and the volume of titrant added. For automatic titrators, the instrument will perform this step.
- The endpoint is the point of maximum inflection on the titration curve, which corresponds to the equivalence point.
- Perform a blank titration using the same volume of deionized water and mannitol solution to account for any acidic or basic impurities.

## Data Presentation

**Table 1: Titration Parameters and Results**

Parameter	Value
Sample Weight (g)	As weighed
Sample Volume (mL)	As prepared
NaOH Molarity (mol/L)	From standardization
Volume of NaOH at Endpoint (mL)	From titration curve
Blank Volume of NaOH (mL)	From blank titration
Corrected Volume of NaOH (mL)	Endpoint Volume - Blank Volume
Metaboric Acid Content (%)	Calculated

**Table 2: Influence of Mannitol Concentration on Endpoint pH**

Mannitol Concentration	Endpoint pH (approximate)
No Mannitol	Indistinct endpoint
0.25 M	~8.0
0.75 M	~7.5
Saturated (~1.1 M)	~7.0

Note: The endpoint pH decreases as the mannitol concentration increases, indicating the formation of a stronger acid complex.[4]

## Calculations

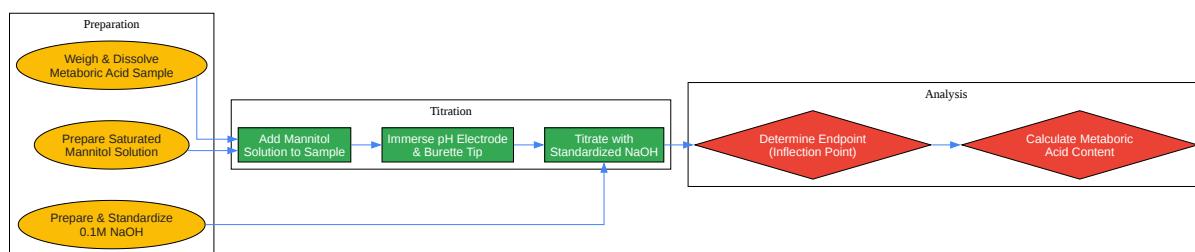
The percentage of **metaboric acid** (HBO<sub>2</sub>) in the sample can be calculated using the following formula:

$$\% \text{ HBO}_2 = [(V_{\text{sample}} - V_{\text{blank}}) * M_{\text{NaOH}} * \text{Molar\_Mass\_HBO}_2] / (W_{\text{sample}} * 10)$$

Where:

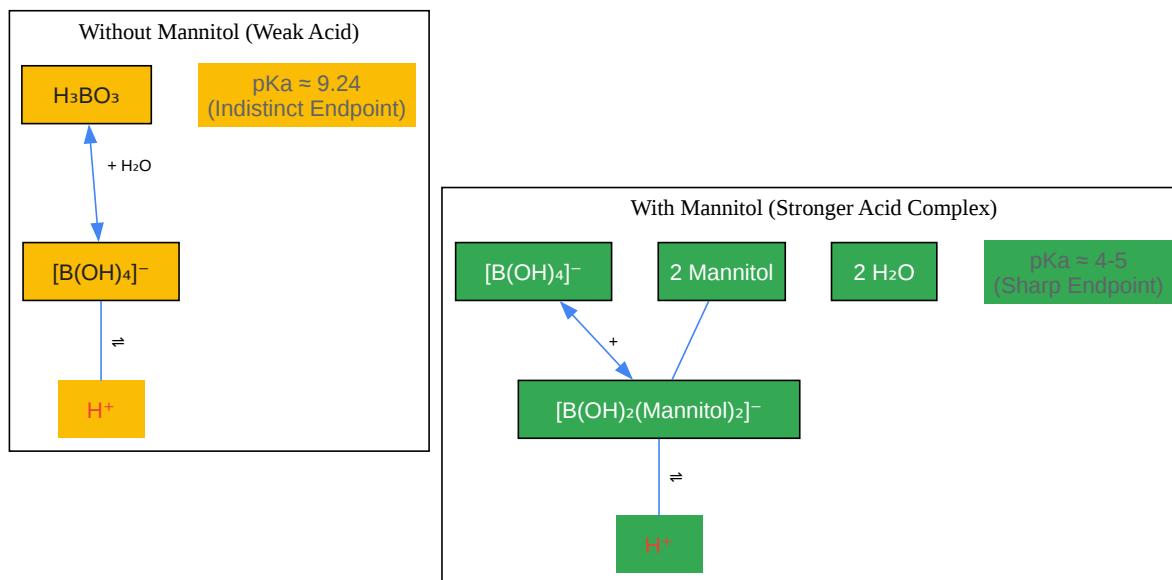
- $V_{\text{sample}}$  = Volume of NaOH solution used for the sample titration (mL)
- $V_{\text{blank}}$  = Volume of NaOH solution used for the blank titration (mL)
- $M_{\text{NaOH}}$  = Molarity of the standardized NaOH solution (mol/L)
- $\text{Molar\_Mass\_HBO}_2$  = Molar mass of **metaboric acid** (43.82 g/mol )
- $W_{\text{sample}}$  = Weight of the sample (g)

## Visualizations



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Caption: Experimental workflow for the quantitative analysis of **metaboric acid**.



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Caption: Chemical principle of boric acid titration with and without mannitol.

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